Application Notes and Protocols for the Spectroscopic Identification of Cyclohexanemethyl Isothiocyanate

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Compound of Interest

Compound Name:	*Cyclohexanemethyl isothiocyanate*
CAS No.:	*52395-66-1*
Cat. No.:	*B1345704*

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These application notes provide a comprehensive guide to the spectroscopic identification and characterization of **Cyclohexanemethyl isothiocyanate** ($C_8H_{13}NS$), a compound of interest in various chemical and pharmaceutical research fields. The following protocols detail the application of key spectroscopic techniques: Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS).

Introduction

Cyclohexanemethyl isothiocyanate is an organic compound containing a cyclohexyl group attached to a methylene bridge, which in turn is bonded to the isothiocyanate functional group (-N=C=S). Accurate identification and structural elucidation are crucial for its application in synthesis, biological screening, and as a potential pharmaceutical intermediate. The combination of IR, NMR, and MS provides a robust methodology for unambiguous characterization.

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Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of **Cyclohexanemethyl isothiocyanate**.

Table 1: Infrared (IR) Spectroscopy Data

Functional Group	Characteristic Absorption (cm^{-1})	Intensity
Isothiocyanate (-N=C=S)	2050 - 2150	Strong, Broad
C-H (sp^3 aliphatic)	2850 - 3000	Strong
CH_2 Bending	1440 - 1470	Medium

Table 2: Predicted ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy Data (Solvent: $CDCl_3$)

Note: Experimental data for **Cyclohexanemethyl isothiocyanate** is not readily available. The following data is based on computational prediction and should be used as a reference.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~3.25	Triplet	2H	$-CH_2-NCS$
~1.70	Multiplet	1H	-CH- (cyclohexyl)
~1.65	Multiplet	4H	Cyclohexyl CH_2
~1.20	Multiplet	6H	Cyclohexyl CH_2

Table 3: Predicted ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy Data (Solvent: $CDCl_3$)

Note: Experimental data for **Cyclohexanemethyl isothiocyanate** is not readily available. The following data is based on computational prediction and should be used as a reference.

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Chemical Shift (δ) ppm	Assignment
~130	-N=C=S
~50	-CH_2-NCS
~38	-CH- (cyclohexyl)
~30	Cyclohexyl CH_2
~26	Cyclohexyl CH_2
~25	Cyclohexyl CH_2

Table 4: Mass Spectrometry (MS) Data - Electron Ionization (EI)

m/z (Mass-to-Charge Ratio)	Relative Intensity (%)	Proposed Fragment
155	~20	$[M]^+$ (Molecular Ion)
97	~100	$[C_7H_{13}]^+$ (Cyclohexylmethyl cation)
83	~40	$[C_6H_{11}]^+$ (Cyclohexyl cation)
72	~15	$[CH_2NCS]^+$
55	~80	$[C_4H_7]^+$

Experimental Protocols

The following are detailed protocols for the spectroscopic analysis of **Cyclohexanemethyl isothiocyanate**.

Infrared (IR) Spectroscopy

Objective: To identify the characteristic functional groups present in **Cyclohexanemethyl isothiocyanate**, particularly the isothiocyanate (-N=C=S) group.

Instrumentation: Fourier Transform Infrared (FTIR) Spectrometer.

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Sample Preparation:

- Ensure the sample of **Cyclohexanemethyl isothiocyanate** is pure.
- Place a small drop of the neat liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- Gently press the plates together to form a thin liquid film.
- Alternatively, for a solution, dissolve a small amount of the sample in a suitable solvent (e.g., chloroform, carbon tetrachloride) that has minimal IR absorption in the regions of interest. Use a liquid cell with an appropriate path length.

Data Acquisition:

- Place the prepared sample in the spectrometer's sample holder.
- Acquire a background spectrum of the empty salt plates or the solvent-filled cell.
- Acquire the sample spectrum over the range of 4000-400 cm^{-1}.
- The instrument software will automatically subtract the background spectrum from the sample spectrum.

Data Analysis:

- Identify the strong, broad absorption band in the region of 2050-2150 cm^{-1}, which is characteristic of the asymmetric stretch of the isothiocyanate group.
- Observe the strong absorption bands in the 2850-3000 cm^{-1} region, corresponding to the C-H stretching vibrations of the aliphatic cyclohexane and methylene groups.
- Look for the medium intensity band around 1440-1470 cm^{-1}, which is indicative of CH_2 bending vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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Objective: To determine the carbon-hydrogen framework of **Cyclohexanemethyl isothiocyanate** and confirm the connectivity of the atoms.

Instrumentation: NMR Spectrometer (e.g., 300 MHz or higher for ^{1}H NMR).

Sample Preparation:

- Dissolve approximately 5-10 mg of **Cyclohexanemethyl isothiocyanate** in about 0.5-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$).
- Add a small amount of a reference standard, such as tetramethylsilane (TMS), if not already present in the solvent.
- Transfer the solution to a clean, dry NMR tube.

^{1}H NMR Data Acquisition:

- Insert the NMR tube into the spectrometer.
- Tune and shim the spectrometer to optimize the magnetic field homogeneity.
- Acquire the ^{1}H NMR spectrum using standard parameters.

^{13}C NMR Data Acquisition:

- Following ^{1}H NMR acquisition, switch the spectrometer to the ^{13}C frequency.
- Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each unique carbon atom.

Data Analysis:

- ^{1}H NMR:
  - Reference the spectrum to the TMS signal at 0 ppm.
  - Integrate the signals to determine the relative number of protons for each peak.

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- Analyze the chemical shifts and splitting patterns (multiplicity) to assign the protons to their respective positions in the molecule. The methylene protons adjacent to the NCS group are expected to be the most downfield among the aliphatic signals.

- ^{13}C NMR:
  - Reference the spectrum to the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).
  - Identify the signal for the isothiocyanate carbon, which is typically found in the 120-140 ppm region and may be broad.
  - Assign the remaining signals to the carbons of the cyclohexyl and methylene groups based on their chemical shifts.

Mass Spectrometry (MS)

Objective: To determine the molecular weight of **Cyclohexanemethyl isothiocyanate** and to obtain information about its fragmentation pattern for structural confirmation.

Instrumentation: Mass Spectrometer with an Electron Ionization (EI) source, often coupled with a Gas Chromatograph (GC-MS).

Sample Preparation:

- Prepare a dilute solution of **Cyclohexanemethyl isothiocyanate** in a volatile organic solvent (e.g., dichloromethane, hexane).
- If using GC-MS, ensure the sample is suitable for vaporization without decomposition.

Data Acquisition:

- Introduce the sample into the ion source. For GC-MS, the sample is first vaporized and separated on the GC column before entering the mass spectrometer.
- Ionize the sample using a standard electron energy of 70 eV.
- Scan a range of mass-to-charge ratios (e.g., m/z 40-300) to detect the molecular ion and fragment ions.

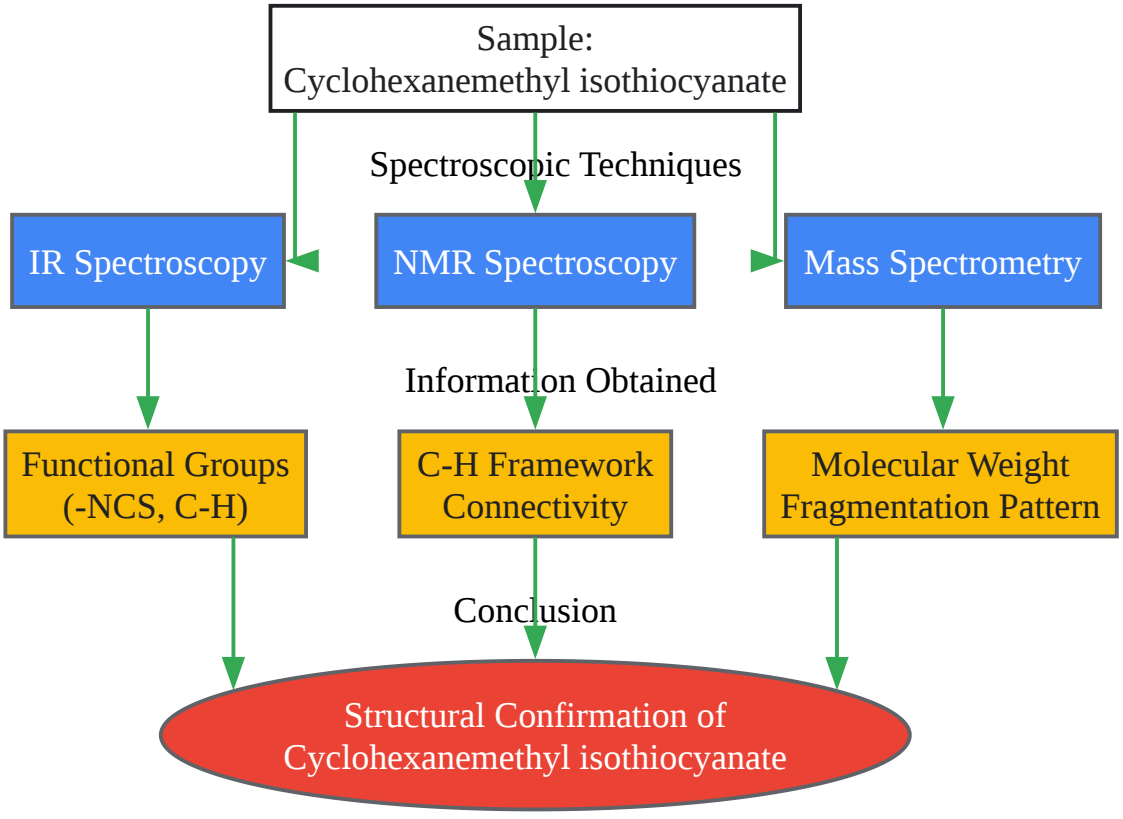
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Data Analysis:

- Identify the molecular ion peak ($[M]^+$), which corresponds to the molecular weight of **Cyclohexanemethyl isothiocyanate** (155.26 g/mol).
- Analyze the fragmentation pattern. Key fragments to look for include the loss of the isothiocyanate group to give the cyclohexylmethyl cation (m/z 97) and further fragmentation of the cyclohexyl ring.

Visualizations

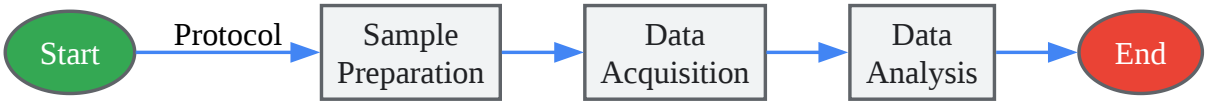
The following diagrams illustrate the logical workflow for the spectroscopic identification of **Cyclohexanemethyl isothiocyanate**.



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Caption: Workflow for Spectroscopic Identification.

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